

Safe handling and disposal of 4-Amino-6-chloropyrimidine-5-carbonitrile

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Compound of Interest

Compound Name: 4-Amino-6-chloropyrimidine-5-carbonitrile

Cat. No.: B1279933

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Technical Support Center: 4-Amino-6-chloropyrimidine-5-carbonitrile

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-Amino-6-chloropyrimidine-5-carbonitrile** (CAS No. 60025-09-4). Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Compound Identification and Properties

A summary of the key physical and chemical properties of **4-Amino-6-chloropyrimidine-5-carbonitrile** is provided below.

Property	Value	Reference
CAS Number	60025-09-4	[1] [2]
Molecular Formula	C5H3CIN4	[1]
Molecular Weight	154.56 g/mol	[1]
Appearance	White solid	[3]
Melting Point	200°C (decomposes)	[1] [3] [4]
Boiling Point	402.4°C at 760 mmHg (Predicted)	[1] [4]
Density	1.53 g/cm ³	[1] [4]

Frequently Asked Questions (FAQs) - Safe Handling

This section addresses common questions regarding the day-to-day handling of **4-Amino-6-chloropyrimidine-5-carbonitrile**.

Q1: What are the primary hazards associated with this compound?

While the Safety Data Sheet (SDS) for this specific compound has limited toxicological data[\[1\]](#), similar chemical structures are known to present several hazards.[\[5\]](#)[\[6\]](#) As a precaution, it should be handled as a substance that is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[5\]](#)[\[6\]](#)

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

To minimize exposure risk, the following PPE must be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[\[5\]](#)[\[7\]](#) Ensure compliance with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.[\[5\]](#)[\[7\]](#)

- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA-approved respirator.[5][7] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[6][7]

Q3: How should I properly store this chemical?

Proper storage is crucial for maintaining chemical stability and safety.

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7]
- Atmosphere: For long-term stability, store under an inert atmosphere, such as nitrogen or argon, at a temperature of 2-8°C.[2]
- Incompatibilities: Store away from strong oxidizing agents and acids.[6][7]

Q4: What should I do in case of accidental exposure?

Immediate action is required in the event of an exposure.

- Inhalation: Move the individual to fresh air immediately.[1][7] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical attention.[1]
- Skin Contact: Remove all contaminated clothing at once.[1] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[7] If skin irritation occurs, seek medical advice.[7]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do so.[7] Continue rinsing and seek immediate medical attention.[5]
- Ingestion: If swallowed, rinse the mouth with water and drink plenty of water afterwards.[7] Call a poison control center or physician for guidance.[7]

Troubleshooting Guides: Emergency Procedures

This section provides detailed protocols for managing common laboratory emergencies.

Guide 1: Small Spill Cleanup Protocol

For minor spills, follow this step-by-step procedure.

Methodology:

- Alert Personnel: Immediately inform others in the vicinity of the spill.
- Ensure Ventilation: Work in a well-ventilated area or chemical fume hood.[7]
- Don PPE: Wear the appropriate PPE as described in the FAQ section (gloves, safety glasses, lab coat, and respirator if dust is present).[5]
- Containment: Prevent the spread of the powder. Avoid generating dust.[5]
- Cleanup: Use dry cleanup procedures.[5] Gently sweep or shovel the material into a clean, dry, sealable, and appropriately labeled container for hazardous waste.[5][7] Avoid using a vacuum unless it is an explosion-proof model designed for this purpose.[5]
- Decontamination: After the solid material is removed, wash the spill area down with large amounts of water.[5] Prevent the runoff from entering drains.[5]
- Waste Disposal: Seal the container holding the spilled material and dispose of it as hazardous waste according to institutional and local regulations.[5][7]

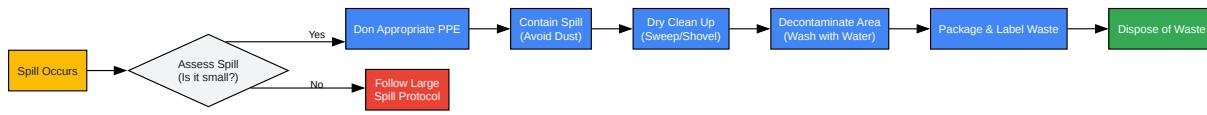


Figure 1: Small Spill Cleanup Workflow

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Caption: Workflow for handling minor laboratory spills of the compound.

Guide 2: Large Spill Response

For major spills, prioritize safety and seek expert assistance.

Methodology:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[6\]](#)
- Alert Emergency Services: Inform your institution's emergency services or hazardous material response team, providing the location and nature of the hazard.[\[5\]](#)
- Ventilate: If safe to do so, increase ventilation to the area.
- Restrict Access: Secure the area to prevent unauthorized entry.
- Await Response Team: Do not attempt to clean up a large spill without specialized training and equipment. Allow the emergency response team to manage the cleanup.

Disposal Guidelines

Proper disposal is a critical component of the chemical lifecycle.

Q5: How do I dispose of waste **4-Amino-6-chloropyrimidine-5-carbonitrile** and contaminated materials?

All waste, including the pure compound, reaction byproducts, and contaminated materials (e.g., gloves, paper towels, containers), must be treated as hazardous waste.

- Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[\[7\]](#)
- Collection: Collect all waste in a suitable, closed, and clearly labeled container.[\[7\]](#)
- Disposal: Dispose of the contents and container at an authorized hazardous or special waste collection point in accordance with all local, regional, and national regulations.[\[5\]](#)[\[7\]](#) Never dispose of this chemical down the drain or in regular trash.

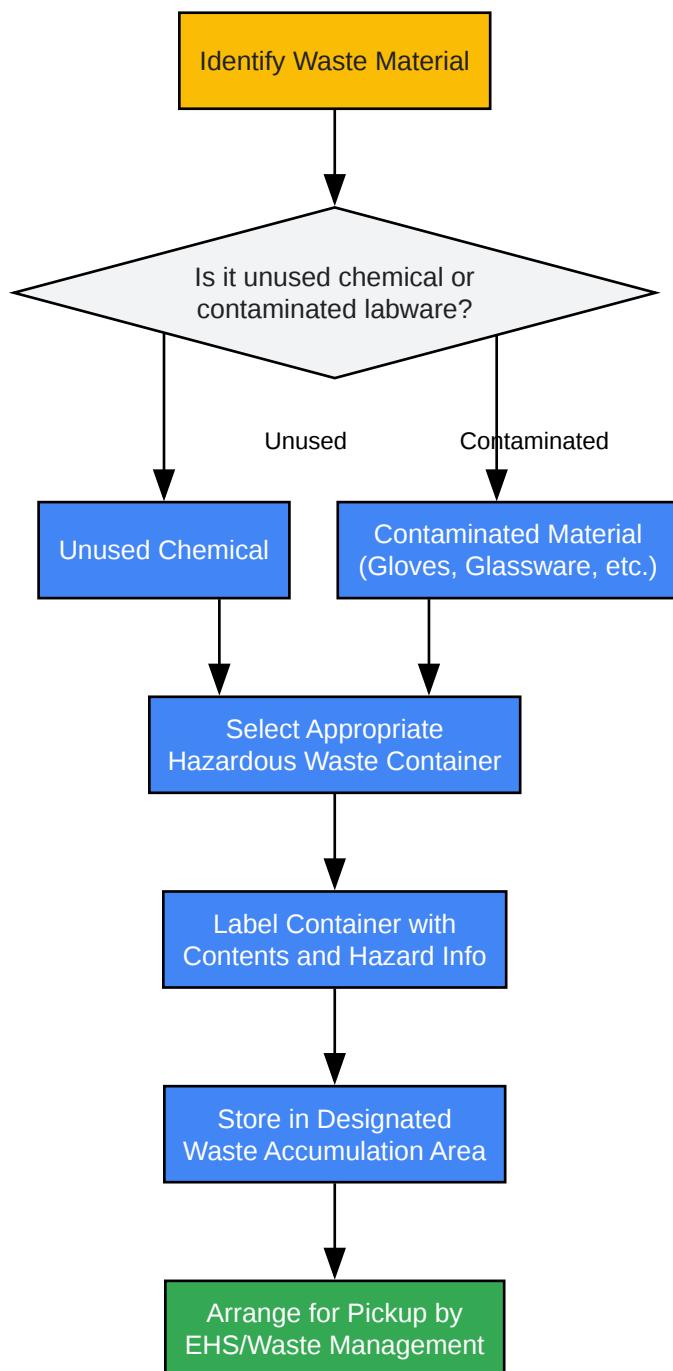


Figure 2: Chemical Waste Disposal Decision Tree

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